

A Comprehensive Technical Guide to 1,2,3,4-Tetraphenyl-1,3-cyclopentadiene

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Compound of Interest

Compound Name: 1,2,3,4-Tetraphenyl-1,3-cyclopentadiene

Cat. No.: B7801366

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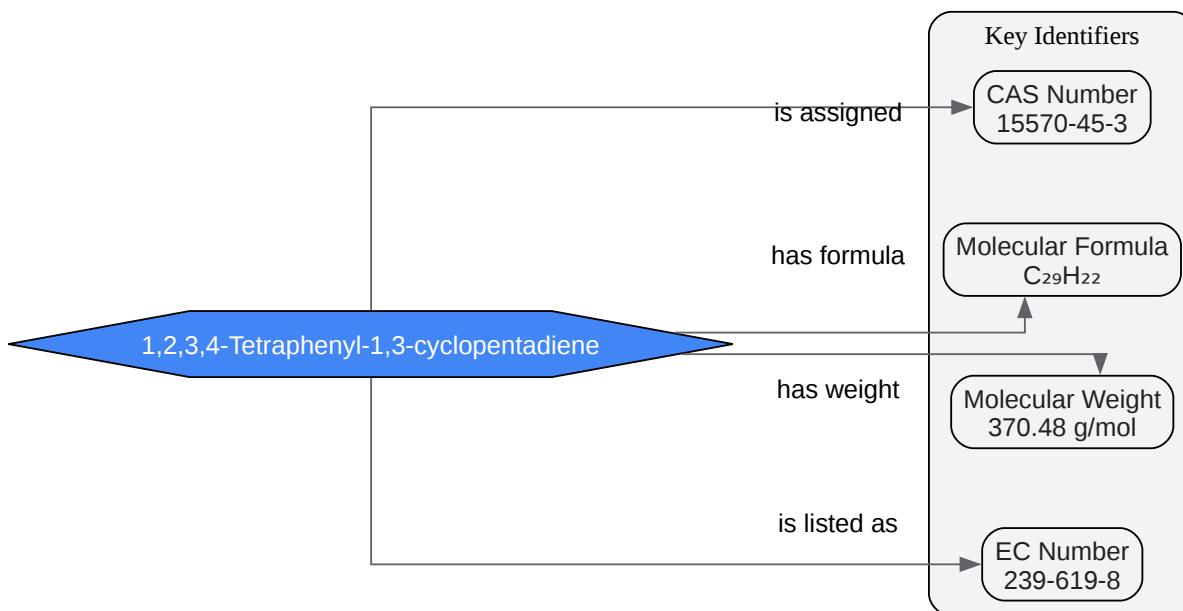
For Researchers, Scientists, and Drug Development Professionals

Abstract: This guide provides an in-depth technical overview of **1,2,3,4-tetraphenyl-1,3-cyclopentadiene**, a pivotal compound in advanced materials science and a versatile scaffold in complex organic synthesis. We will explore its fundamental chemical identity, including its definitive CAS Number, detailed physicochemical properties, and established synthetic pathways. The narrative emphasizes the causality behind its reactivity and applications, particularly its role as a precursor in the development of novel materials and its potential utility in constructing complex molecular architectures relevant to medicinal chemistry. This document is structured to serve as a practical and authoritative resource for professionals engaged in research and development.

Core Chemical Identity and Physicochemical Properties

1,2,3,4-Tetraphenyl-1,3-cyclopentadiene, often abbreviated as TPCP, is a polycyclic aromatic hydrocarbon characterized by a five-membered cyclopentadiene ring substituted with four phenyl groups. This high degree of phenyl substitution imparts significant steric hindrance and unique electronic properties, making it a subject of interest in several fields of chemical research.

The definitive Chemical Abstracts Service (CAS) number for this compound is 15570-45-3.[\[1\]](#)[\[2\]](#) [\[3\]](#)[\[4\]](#) This identifier is crucial for unambiguous database searches, regulatory compliance, and procurement.



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Caption: Core chemical identifiers for **1,2,3,4-tetraphenyl-1,3-cyclopentadiene**.

A summary of its key physicochemical properties is presented below, compiled from various authoritative sources.

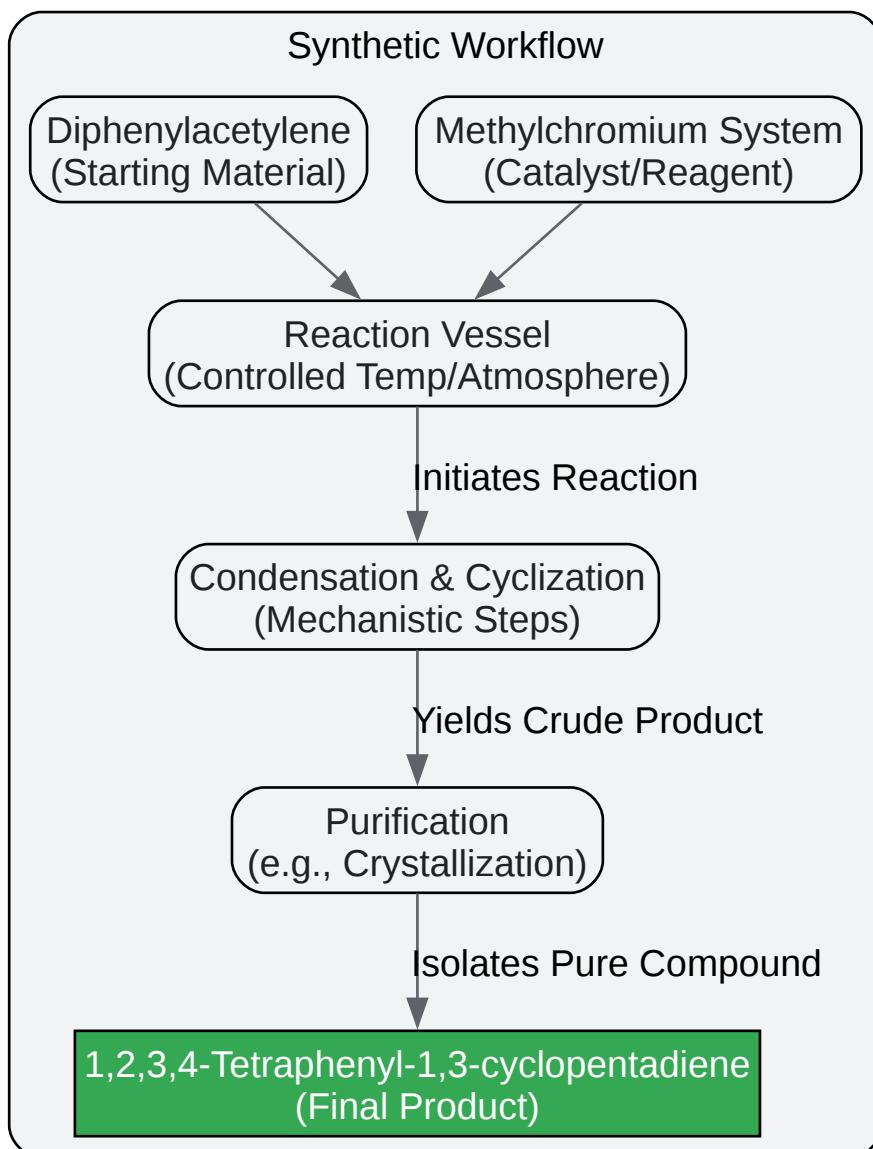
Property	Value	Source(s)
CAS Number	15570-45-3	[1] [2] [3] [4]
Molecular Formula	C ₂₉ H ₂₂	[2] [4]
Molecular Weight	370.48 g/mol	[3] [4]
Appearance	White to light yellow or light orange powder/crystal	[1] [5]
Melting Point	180-182 °C (lit.)	[3] [5]
Purity	Typically >95-98% (GC)	[1] [3]
Solubility	Insoluble in water; soluble in organic solvents like benzene and methanol.	[6]
Synonyms	Benzene, 1,1',1",1'''-(1,3-cyclopentadiene-1,2,3,4-tetrayl)tetraakis-	[2]

Synthesis and Mechanistic Considerations

The synthesis of highly substituted cyclopentadienes is a non-trivial task, often requiring specific catalytic systems or condensation reactions. One documented method for the formation of **1,2,3,4-tetraphenyl-1,3-cyclopentadiene** involves the reaction of diphenylacetylene with methylchromium systems.[\[5\]](#) This process proceeds through a series of condensation and cyclization steps, where the organometallic reagent facilitates the assembly of the tetraphenyl-substituted carbocyclic core.

While the related compound tetraphenylcyclopentadienone is famously synthesized via a double aldol condensation of benzil and dibenzyl ketone, the synthesis of the cyclopentadiene itself follows a different pathway, underscoring the importance of selecting appropriate precursors and reaction conditions to achieve the desired oxidation state of the central ring.[\[7\]](#)

The choice of an organometallic approach, such as with methylchromium, is predicated on the catalyst's ability to coordinate with the alkyne moieties of diphenylacetylene, bringing them into proximity and facilitating the C-C bond formations necessary for cyclization.



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Caption: Generalized workflow for the synthesis of **1,2,3,4-tetraphenyl-1,3-cyclopentadiene**.

Chemical Reactivity and Advanced Applications

The utility of **1,2,3,4-tetraphenyl-1,3-cyclopentadiene** stems from its unique structural and electronic properties, which are leveraged in materials science and as a building block in organic synthesis.

Applications in Materials Science

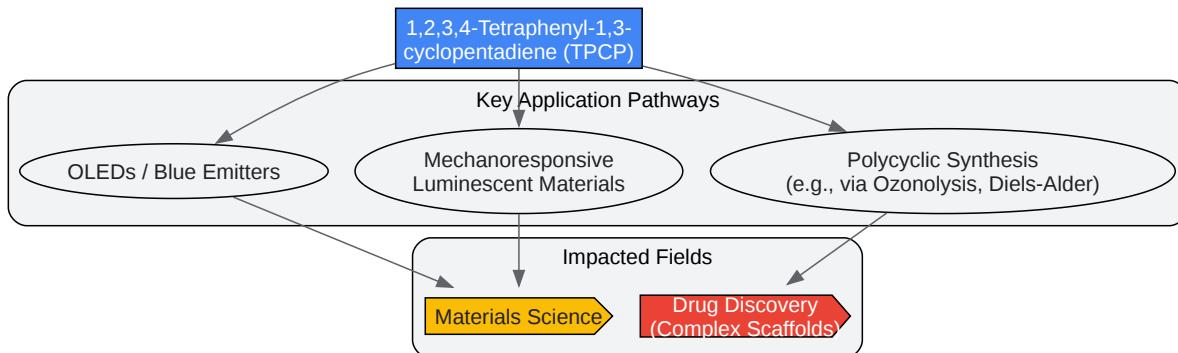
A significant application of this compound is in the fabrication of organic light-emitting diodes (OLEDs).^[5] It has been employed in the creation of triple-layer blue-emitting devices, where its molecular structure contributes to the desired electronic and photophysical properties, such as electron transport and luminescence.^[1]

More recently, the compound has been investigated for its mechanoresponsive luminescent (MRL) properties.^[8] Crystalline **1,2,3,4-tetraphenyl-1,3-cyclopentadiene** exhibits both pressure-induced emission enhancement (PIEE) and multicolor behavior.^[8] This phenomenon is attributed to changes in molecular packing and conformation under pressure, which alters the radiative and non-radiative decay pathways.^[8] Such materials are of great interest for applications in mechanical sensors, security inks, and data storage.^[8]

Role in Complex Synthesis and Drug Discovery

While not a drug itself, **1,2,3,4-tetraphenyl-1,3-cyclopentadiene** represents a valuable, sterically demanding molecular scaffold. In drug development, the creation of complex, three-dimensional molecules is essential for targeting specific biological receptors. The cyclopentadiene core, particularly when functionalized with bulky groups like phenyls, provides a rigid framework upon which further chemical diversity can be built.

Its reactivity is centered around the cyclopentadiene ring system. For instance, it can undergo ozonolysis to form novel oxygen-containing bicyclic compounds.^[9] Furthermore, the cyclopentadiene moiety is a classic diene for Diels-Alder reactions, a powerful tool for constructing six-membered rings.^{[10][11]} By participating in such cycloadditions, it can serve as a precursor to complex polycyclic systems. The principles of using versatile building blocks in multicomponent reactions (MCRs) to rapidly generate libraries of drug-like molecules are central to modern medicinal chemistry.^{[12][13]} Although direct use in a specific MCR is not widely documented in the provided literature, its structural motifs are relevant to the construction of complex organic molecules.



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Caption: Application pathways for **1,2,3,4-tetraphenyl-1,3-cyclopentadiene**.

Safety, Handling, and Storage Protocols

As with any research chemical, adherence to strict safety protocols is mandatory. The toxicological properties of **1,2,3,4-tetraphenyl-1,3-cyclopentadiene** have not been fully investigated.^[14] Therefore, it should be handled with care, assuming it may be hazardous.

Exposure Controls & Personal Protection:

- Engineering Controls: Work should be conducted in a well-ventilated area, preferably within a chemical fume hood. Facilities must be equipped with an eyewash station and a safety shower.^[14]
- Eye Protection: Chemical splash goggles are required to prevent eye contact.^[14]
- Skin Protection: Wear appropriate protective gloves and a chemical apron to prevent skin exposure.^[14]
- Respiratory Protection: If dust is generated, a NIOSH/MSHA-approved air-purifying respirator should be used.^[14]

First Aid Measures:

- Inhalation: Move the individual to fresh air immediately. If breathing is difficult, administer oxygen. Seek medical attention if symptoms persist.[14]
- Skin Contact: Flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing. Seek medical aid.[14]
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Get medical aid.[14]
- Ingestion: If the victim is conscious, give 2-4 cupfuls of water or milk. Do not induce vomiting. Seek immediate medical attention.[14]

Handling and Storage:

- Handling: Avoid breathing dust, vapor, mist, or gas. Prevent contact with skin and eyes.[14]
- Storage: Store in a cool, dry place. The container should be kept tightly closed to prevent moisture contamination and degradation.[14]
- Incompatibilities: Avoid contact with strong oxidizing agents.[14]

Conclusion

1,2,3,4-Tetraphenyl-1,3-cyclopentadiene (CAS No. 15570-45-3) is more than a mere chemical curiosity; it is a highly functional molecule with demonstrated applications in materials science and significant potential as a foundational structure in synthetic chemistry. Its rigid, sterically hindered framework is key to its utility in OLEDs and MRL materials. For drug development professionals, while not a direct therapeutic agent, it represents a class of complex carbocyclic scaffolds that are instrumental in the design of novel, three-dimensional molecular entities. A thorough understanding of its synthesis, reactivity, and handling is essential for any researcher intending to harness its unique properties.

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